

Essential Safety and Logistical Guidance for Handling 2-Methyloxan-4-one

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Compound of Interest

Compound Name: 2-Methyloxan-4-one

Cat. No.: B170226

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Disclaimer: This document provides immediate safety and logistical guidance for handling **2-Methyloxan-4-one** (CAS No. 1193-20-0), based on available Global Harmonized System (GHS) classifications and data from structurally similar compounds. A comprehensive Safety Data Sheet (SDS) for this specific compound was not available in English at the time of writing. It is imperative to consult an official SDS for this compound as soon as it becomes available and to conduct a thorough, site-specific risk assessment before commencing any work.

Hazard Identification and Personal Protective Equipment (PPE)

2-Methyloxan-4-one is classified with the following hazards:

- Combustible liquid
- Harmful if swallowed
- Causes skin irritation
- Causes serious eye irritation
- May cause respiratory irritation

The following table summarizes the recommended PPE for handling **2-Methyloxan-4-one**.

| Body Part | Recommended Protection | Rationale |
|-------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------|
| Eyes/Face | Chemical safety goggles and a face shield. | Protects against splashes that can cause serious eye damage. |
| Hands | Chemical-resistant gloves (e.g., nitrile rubber, neoprene). | Prevents skin contact which causes irritation. Gloves should be inspected before use and removed carefully to avoid skin contamination. |
| Body | Laboratory coat or chemical-resistant apron. | Provides a barrier against accidental skin contact. |
| Respiratory | Use in a well-ventilated area, preferably a chemical fume hood. A NIOSH-approved respirator with organic vapor cartridges may be necessary if ventilation is inadequate or if aerosols are generated. | Minimizes the inhalation of vapors which may cause respiratory irritation. |

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for ensuring safety in the laboratory.

- Preparation and Engineering Controls:
 - Ensure that a safety shower and an eyewash station are readily accessible and in good working order.[\[1\]](#)
 - Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[\[2\]](#)
 - Before handling, ensure all necessary PPE is donned correctly.
- Handling the Compound:

- Avoid direct contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in the handling area.
- Keep the container tightly closed when not in use.[1]
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[3]
- In Case of a Spill:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material into a suitable, sealed container for disposal.[1]
 - Clean the spill area thoroughly.

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

| Exposure Route | First Aid Procedure |
|----------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [2] |
| Skin Contact | Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. [2] Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2] Remove contact lenses if present and easy to do. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] |

Storage and Disposal Plan

Proper storage and disposal of **2-Methyloxan-4-one** are essential to prevent accidents and environmental contamination.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

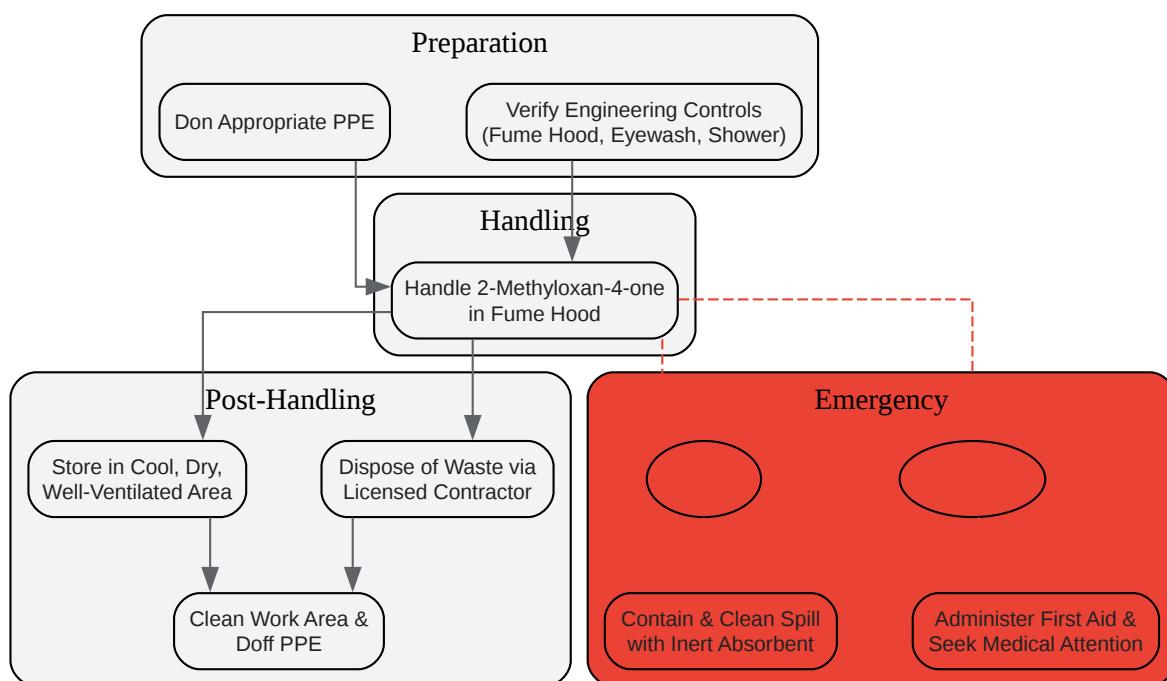
Disposal:

- Waste Classification: This chemical waste should be classified as hazardous waste.

- Disposal Method: Dispose of the waste material and any contaminated items in accordance with all applicable federal, state, and local environmental regulations. This should be done through a licensed waste disposal contractor.[\[1\]](#)
- Container Disposal: Do not reuse empty containers. They should be treated as hazardous waste and disposed of accordingly.

Visual Aid: Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Methyloxan-4-one**.



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Caption: Logical workflow for the safe handling of **2-Methyloxan-4-one**.

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